

Technical Guide: Structure & Reactivity of 2-Iodo-4-Fluoroanisole

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Compound of Interest

Compound Name: 4-Fluoro-2-iodoanisole

CAS No.: 3824-22-4

Cat. No.: B1605530

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Executive Summary: Nomenclature Resolution

Status: Synonymous Nomenclature CAS Registry Number: 3824-22-4

In the context of chemical procurement and database searching, 2-iodo-4-fluoroanisole and **4-fluoro-2-iodoanisole** refer to the exact same chemical entity.

The confusion arises from variable ordering of substituents in common nomenclature. Under IUPAC conventions for anisole derivatives, the methoxy group defines position 1.

- Position 2: Iodine (Iodo-)[1][2][3]
- Position 4: Fluorine (Fluoro-)[3][4]

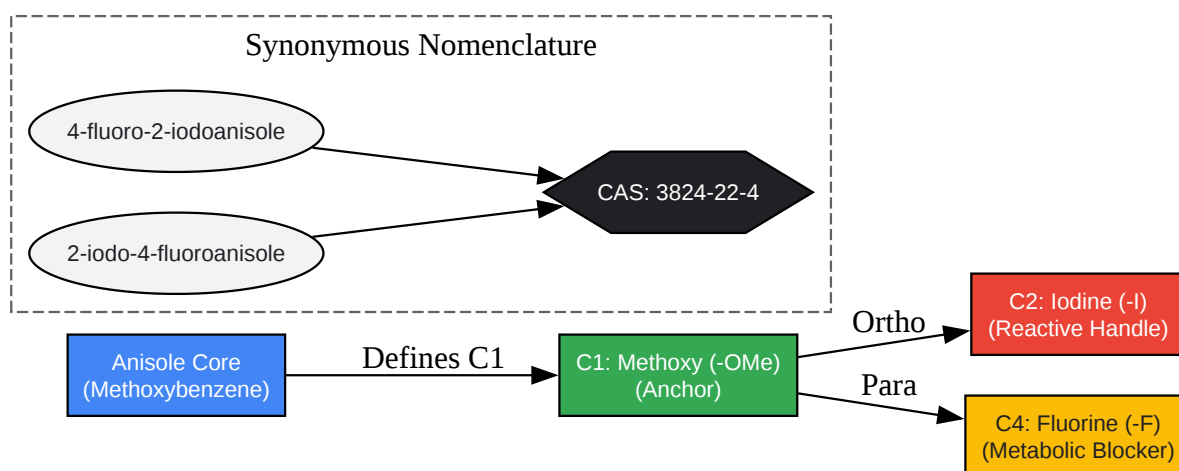
Critical Distinction: This molecule must not be confused with its regioisomer, 2-fluoro-4-iodoanisole (where the halogen positions are swapped). The distinction is vital for Structure-Activity Relationship (SAR) studies, as it dramatically alters the vector of the cross-coupling handle (Iodine) relative to the metabolic blocker (Fluorine).

Structural Analysis & Physicochemical Profile

The scaffold is defined by a 1,2,4-substitution pattern on the benzene ring. The methoxy group (

) acts as the primary directing group during synthesis and the anchor for numbering.

Visualizing the Scaffold (Graphviz)



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Figure 1: Structural mapping confirming that both common names resolve to CAS 3824-22-4.

Key Properties Table

Property	Data	Relevance
Molecular Formula	C ₇ H ₆ FIO	Core stoichiometry
Molecular Weight	252.03 g/mol	Mass balance calculations
Appearance	Colorless to pale yellow liquid/solid	Low melting point (approx. 23-25°C) often leads to liquid state at RT.[2][5]
Boiling Point	~230°C (Predicted)	High boiling point allows for high-temp coupling reactions.
¹ H NMR Diagnostic	δ 3.85 (s, 3H, OMe)	The methoxy singlet is the anchor signal.
Reactivity	C–I bond (weak) vs C–F bond (strong)	Chemoselective Pd-catalyzed coupling occurs exclusively at C–I.

Synthetic Pathways & Regiocontrol

The synthesis of this scaffold relies on Electrophilic Aromatic Substitution (EAS). The key to obtaining the correct isomer lies in the directing effects of the substituents on the precursor.

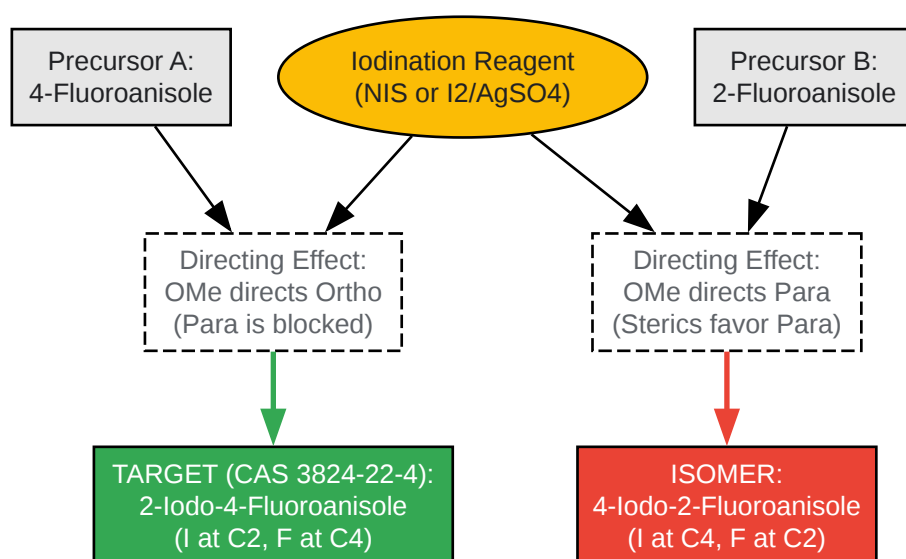
The "Vs" Comparison: Regioselective Synthesis

While the names in the prompt are synonyms, the synthetic logic differs entirely if one were targeting the 2-iodo isomer (CAS 3824-22-4) versus the 4-iodo isomer.

- Pathway A (Target: 2-iodo-4-fluoroanisole):
 - Precursor: 4-Fluoroanisole.
 - Mechanism: The Methoxy group is a stronger activator than Fluorine. It directs ortho and para. The para position is blocked by Fluorine. Therefore, iodination occurs ortho to the Methoxy group (Position 2).
 - Result: High regioselectivity for the target.

- Pathway B (Target: 4-iodo-2-fluoroanisole - The Isomer):
 - Precursor: 2-Fluoroanisole.
 - Mechanism: The Methoxy group directs ortho and para. The ortho position (C6) is sterically crowded and electronically less favored than the para position (C4).
 - Result: Iodination occurs para to the Methoxy group.

Synthesis Workflow Diagram



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Figure 2: Divergent synthesis showing how precursor choice dictates the final substitution pattern.

Applications in Drug Discovery[6]

The **4-fluoro-2-iodoanisole** scaffold is a "privileged structure" in medicinal chemistry due to its dual functionality.

Chemoselectivity (The Iodine Handle)

The C–I bond is significantly weaker (approx. 57 kcal/mol) than the C–F bond (approx. 115 kcal/mol). In Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-

Hartwig), the oxidative addition of Pd(0) occurs exclusively at the C–I bond.

- **Utility:** This allows the molecule to serve as a modular building block. The anisole ring can be attached to a heteroaryl core, leaving the fluorine atom intact.

Metabolic Blocking (The Fluorine Role)

The fluorine atom at the C4 position serves two biological purposes:

- **Metabolic Stability:** It blocks P450-mediated oxidation at the para position, a common metabolic soft spot in electron-rich aromatic rings.
- **Electronic Modulation:** It lowers the electron density of the aromatic ring slightly compared to unsubstituted anisole, potentially improving half-life without deactivating the ring toward the initial iodination synthesis.

Experimental Protocol: Synthesis of 2-Iodo-4-Fluoroanisole

Objective: Regioselective iodination of 4-fluoroanisole.

Materials

- 4-Fluoroanisole (1.0 equiv)
- N-Iodosuccinimide (NIS) (1.1 equiv)
- Trifluoroacetic acid (TFA) (catalytic, 10 mol%) or Silver Sulfate (Ag₂SO₄)
- Acetonitrile (Solvent)

Step-by-Step Methodology

- **Preparation:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-fluoroanisole (10 mmol) in Acetonitrile (20 mL).
- **Activation:** Add NIS (11 mmol) in one portion.

- Catalysis: Add TFA (1 mmol) dropwise. Note: For higher regioselectivity in sensitive substrates, Ag₂SO₄ can be used to generate a more electrophilic iodine species.
- Reaction: Stir the mixture at room temperature for 4–6 hours. Monitor reaction progress via TLC (Hexane/EtOAc 9:1) or LC-MS.^[6] The product will appear less polar than the starting material.
- Quenching: Quench the reaction with saturated aqueous Sodium Thiosulfate () to remove excess iodine (solution turns from reddish/brown to clear).
- Extraction: Extract the aqueous layer with Ethyl Acetate (3 x 20 mL).
- Purification: Wash combined organics with brine, dry over anhydrous , and concentrate in vacuo.
- Isolation: Purify the residue via silica gel flash chromatography (Eluent: 100% Hexanes to 5% EtOAc/Hexanes).

Self-Validating Check:

- ¹H NMR Verification: Look for the loss of symmetry in the aromatic region. The product should show three distinct aromatic signals (dd, td, dd patterns) and a singlet for the methoxy group. If you see a symmetric pattern, you likely have starting material or the wrong isomer.

References

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- To cite this document: BenchChem. [Technical Guide: Structure & Reactivity of 2-Iodo-4-Fluoroanisole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1605530/docs#technical-guide-structure-reactivity-of-2-iodo-4-fluoroanisole>]

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